

"Ethyl 2-methylthiazole-5-carboxylate" molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 2-methylthiazole-5-carboxylate*

Cat. No.: *B1316469*

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A Technical Guide to Ethyl 2-methylthiazole-5-carboxylate

This guide provides an in-depth overview of the chemical properties, synthesis, and biological relevance of **Ethyl 2-methylthiazole-5-carboxylate**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Ethyl 2-methylthiazole-5-carboxylate is a heterocyclic compound belonging to the thiazole class of molecules. Thiazole rings are significant structural motifs in many biologically active compounds.

| Property | Value | Citations |
|-------------------|-------------------------------------------------|-------------------------------------------------------------|
| Molecular Formula | C ₇ H ₉ NO ₂ S | [1] [2] [3] |
| Molecular Weight | 171.22 g/mol | [1] [2] [3] |
| CAS Number | 79836-78-5 | [2] |
| Appearance | Solid | [2] |
| InChI Key | ORCQTMZHDQSNOJ-UHFFFAOYSA-N | [2] |
| Canonical SMILES | O=C(OCC)C1=CN=C(C)S1 | [2] |

Synthesis and Experimental Protocols

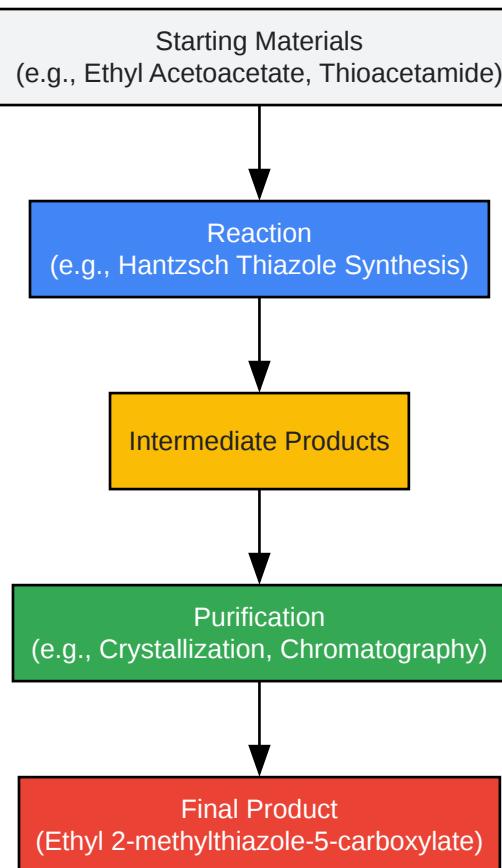
The synthesis of thiazole derivatives is a well-established area of organic chemistry. **Ethyl 2-methylthiazole-5-carboxylate** and its derivatives can be synthesized through various routes, often involving the condensation of a thioamide with an α -halocarbonyl compound, a reaction known as the Hantzsch thiazole synthesis.

One common method for the synthesis of related ethyl 2-substituted-4-methylthiazole-5-carboxylates involves a one-pot reaction. For instance, the synthesis of ethyl 2-amino-4-methylthiazole-5-carboxylate, a structurally similar compound, can be achieved by reacting ethyl acetoacetate with a halogenating agent like N-bromosuccinimide (NBS), followed by the addition of thiourea.[\[4\]](#)

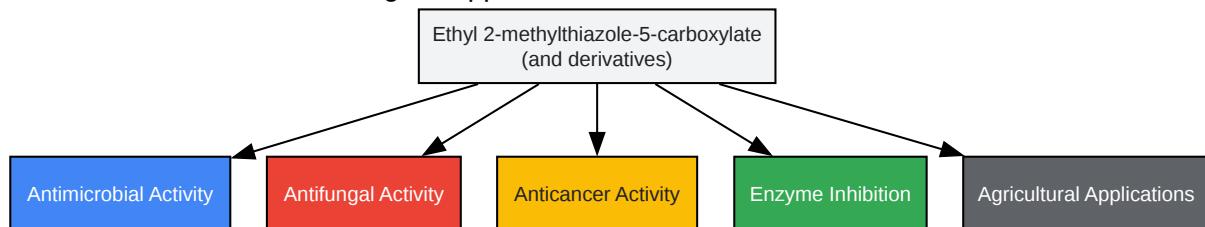
A general synthetic pathway for 2-substituted thiazole-5-carboxylates can also be achieved through the photolysis of ethyl 5-oxo-2-phenyl-2,5-dihydroisoxazole-4-carboxylate in the presence of thioamides.[\[5\]](#)

Below is a generalized workflow for the synthesis of **Ethyl 2-methylthiazole-5-carboxylate** derivatives.

Generalized Synthesis Workflow



Biological Applications of Thiazole Derivatives



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